

Lithium methacrylate synthesis from methacrylic acid

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Lithium methacrylate

CAS No.: 13234-23-6

Cat. No.: S1909528

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Chemical Identification and Properties

The table below consolidates key data for **lithium methacrylate** from various chemical databases.

Property	Value / Description
CAS Number	13234-23-6 [1] [2] [3]
Molecular Formula	C ₄ H ₅ LiO ₂ [1] [2]
Average Mass	92.02 g/mol [1] [2]
Synonyms	Methacrylic acid lithium salt; Lithium 2-methylprop-2-enoate [1] [2] [4]
Purity	Available at >95.0% and ≥98% [2] [3]
Physical Form	White to Light yellow powder to crystal [2] [3]
Storage	Hygroscopic; recommended to store sealed in a cool, dark place at room temperature or 2-8°C [2] [3]

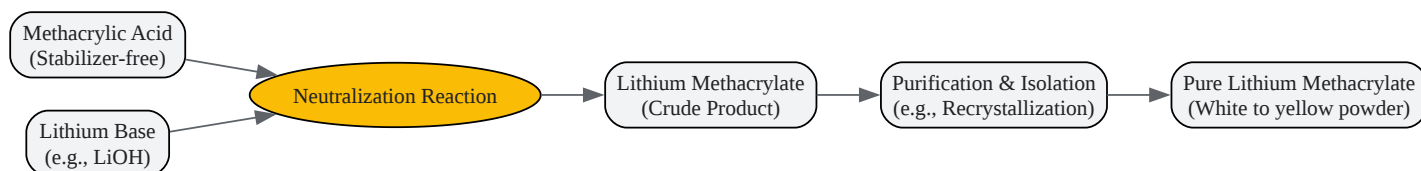
Property	Value / Description
Hazard Statements	H315, H319 (Causes skin and serious eye irritation) [2]

Research Context and Synthesis Clues

While a direct synthesis procedure is not detailed, the search results provide strong indirect evidence and context for how this compound is used in research, which implies its method of preparation.

- **Use in Polymer Research:** **Lithium methacrylate** is a monomer used in synthesizing specialized polymers. One key application is in the creation of **lithium ion-imprinted polymers (Li-IIPs)** for the selective recovery of lithium from sources like salt lake brines [5].
- **Implied Synthesis Method:** The standard practice in these studies is to prepare the monomer **via a simple acid-base reaction** between methacrylic acid and a lithium base. A typical preparation described is using **methacrylic acid (MAA) as a functional monomer** in combination with a lithium salt and other agents to form the polymer network [5]. Another study explicitly lists "**lithium hydroxide (LiOH, ≥ 98%)**" among its materials for copolymer synthesis [6]. This strongly suggests that the synthesis of **lithium methacrylate** can be achieved by reacting methacrylic acid with lithium hydroxide.

Based on this information, the general synthesis logic can be summarized in the following diagram:



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Suggestions for Proceeding

Given the lack of an explicit protocol, here are some practical steps you can take:

- **Consult Specialized Suppliers:** Reach out to the technical support teams of chemical suppliers like **TCI Chemicals** [2] or **ChemScene** [3]. They often provide technical data sheets or synthetic procedures for their products upon request.
- **Adapt General Methodologies:** The synthesis is a standard salt formation. You can adapt a general procedure for preparing alkali metal salts of acrylic acid derivatives. This typically involves:
 - Dissolving a lithium base like lithium hydroxide or lithium carbonate in water or a water/alcohol mixture.
 - Slowly adding methacrylic acid while stirring and cooling the mixture to control heat generation.
 - Isolating the precipitated product via filtration or evaporation, followed by purification through recrystallization.
- **Review Patents:** The patents in the search results focus on synthesizing methacrylic acid [7] [8], not its lithium salt. However, exploring the patent literature for "**lithium methacrylate** preparation" may yield more direct synthetic information.

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References

1. Lithium methacrylate | C4H5LiO2 [chemspider.com]
2. Lithium Methacrylate 13234-23-6 [tcichemicals.com]
3. 13234-23-6 | Lithium methacrylate [chemscene.com]
4. LITHIUM METHACRYLATE | 13234-23-6 [chemicalbook.com]
5. Synthesis of lithium ion-imprinted polymers for selective ... [sciencedirect.com]
6. Synthesis of High-Molecular-Weight Poly (Itaconic-Co- ... [link.springer.com]
7. US20140051886A1 - Process for preparing methacrylic acid [patents.google.com]
8. Novel process for continuous preparation of methacrylic ... [patents.google.com]

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